

A Technical Guide to TCS 2210: A Small Molecule Inducer of Neuronal Differentiation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TCS 2210

Cat. No.: B1139094

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

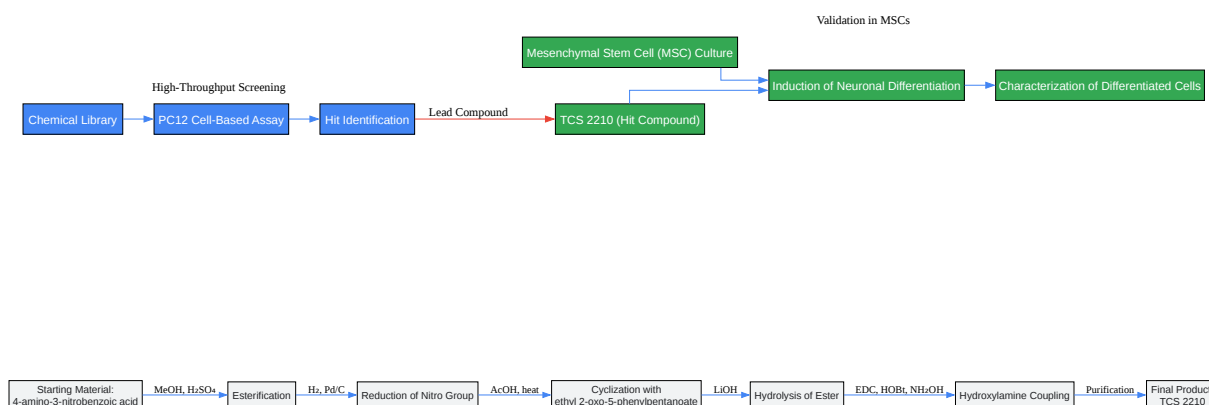
TCS 2210, also known as N-hydroxy-2-oxo-3-(3-phenylpropyl)-1,2-dihydroquinoxaline-6-carboxamide, is a synthetic small molecule that has demonstrated significant potential in the field of regenerative medicine as a potent inducer of neuronal differentiation. This technical guide provides a comprehensive overview of the discovery, chemical synthesis, and biological activity of **TCS 2210**, with a focus on its application in directing mesenchymal stem cells (MSCs) towards a neuronal lineage. Detailed experimental protocols for its synthesis and key biological assays are presented, along with a summary of its effects on gene expression and cellular function. This document is intended to serve as a core resource for researchers and professionals in drug development and neuroscience.

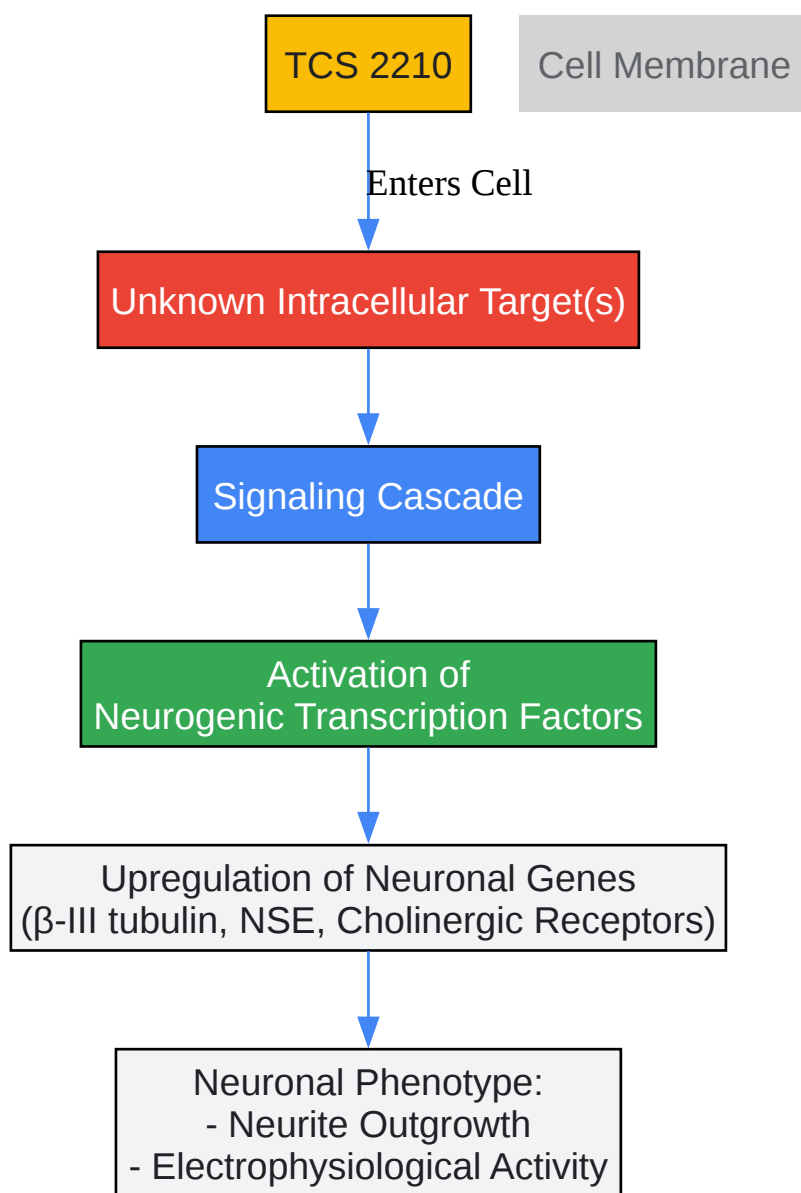
Discovery of TCS 2210

TCS 2210 was identified through a chemical library screening for compounds capable of inducing neuronal differentiation in PC12 cells, a cell line derived from a pheochromocytoma of the rat adrenal medulla. The discovery, reported by Kim et al. in 2009, highlighted its efficiency in promoting a neuronal phenotype from mesenchymal stem cells (MSCs)[1][2][3]. Subsequent studies have further characterized its activity, referring to the compound as NHPDQC (N-hydroxy-2-oxo-3-(3-phenylpropyl)-1,2-dihydroquinoxaline-6-carboxamide).

The initial screening and subsequent validation experiments revealed that **TCS 2210** treatment leads to significant morphological changes in MSCs, including the development of neurite-like outgrowths, and the increased expression of key neuronal markers.

Experimental Workflow for Discovery:





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References

- 1. Developmental Regulation of TAC1 in Peptidergic-Induced Human Mesenchymal Stem Cells: Implication for Spinal Cord Injury in Zebrafish - PMC [pmc.ncbi.nlm.nih.gov]
- 2. MicroRNAs as novel regulators of stem cell fate - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Neuronal Mesenchymal Stem Cells [sigmaaldrich.com]
- To cite this document: BenchChem. [A Technical Guide to TCS 2210: A Small Molecule Inducer of Neuronal Differentiation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139094#discovery-and-chemical-synthesis-of-tcs-2210]

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